

# What is the validated recovery rate for CYC116 from plasma?

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Cyc-116

CAS No.: 693228-63-6

Cat. No.: S524692

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The recovery rate for CYC116 from rat plasma using a specific liquid-liquid extraction (LLE) method has been quantitatively determined in a pharmacokinetic study. The key analytical parameters are summarized below [1].

Parameter	Result
Analytical Technique	Liquid Chromatography-Mass Spectrometry (LC-MS)
Extraction Method	Liquid-Liquid Extraction (LLE)
Extraction Solvent	Ethyl Acetate
Mean Recovery	85.0%
Recovery Variability	± 8.0%
Calibration Range	5 - 2,500 ng/mL
Matrix Effect Range	90.0% - 110.0%

## Detailed Experimental Protocol for Plasma Extraction and Analysis

Here is the step-by-step methodology for the extraction and quantification of CYC116 from plasma as described in the research [1].

- **Chromatographic Conditions**

- **Column:** Kromasil C18 (150 mm × 4.6 mm inner diameter, 5 μm particle size).
- **Mobile Phase:** Acetonitrile–water–formic acid in a ratio of **23.5:76.5:0.1 (v/v/v)**.
- **Flow Rate:** 0.8 mL/min (isocratic flow).
- **Injection Volume:** Not specified in the provided excerpt.

- **Plasma Sample Preparation (Liquid-Liquid Extraction)**

- **Procedure:** Plasma samples are extracted using **ethyl acetate** as the organic solvent.
- **Post-Extraction:** The organic extracts are dried under a gentle stream of nitrogen and the residue is reconstituted in a solvent compatible with the LC-MS mobile phase before injection.

- **Method Validation Data** The established method was fully validated and met standard acceptance criteria for bioanalytical methods [1]:

- **Linearity:** The calibration curve was linear over the 5–2,500 ng/mL range with a correlation coefficient (r) of **0.9955**.
- **Precision:** The intra-day precision was < 11.8% and inter-day precision was < 6.6%.
- **Accuracy:** The accuracy was within ±5.8%.

## Troubleshooting and Key Considerations

- **Solvent Selection:** The use of ethyl acetate for LLE provided a recovery of 85%, which is generally acceptable for bioanalytical methods. If recovery is inconsistent, ensure the solvent is of high purity and the extraction is performed rigorously.
- **Matrix Effects:** The reported matrix effect ranged from 90% to 110%, indicating that the method effectively controls for ion suppression or enhancement in the mass spectrometer. Using a stable isotope-labeled internal standard for CYC116, if available, could further improve robustness, though the original study did not mention one [1].
- **Specificity:** The LC-MS method provided sufficient specificity to resolve CYC116 from endogenous plasma components. Monitor for any unexpected peaks that might indicate degradation products or

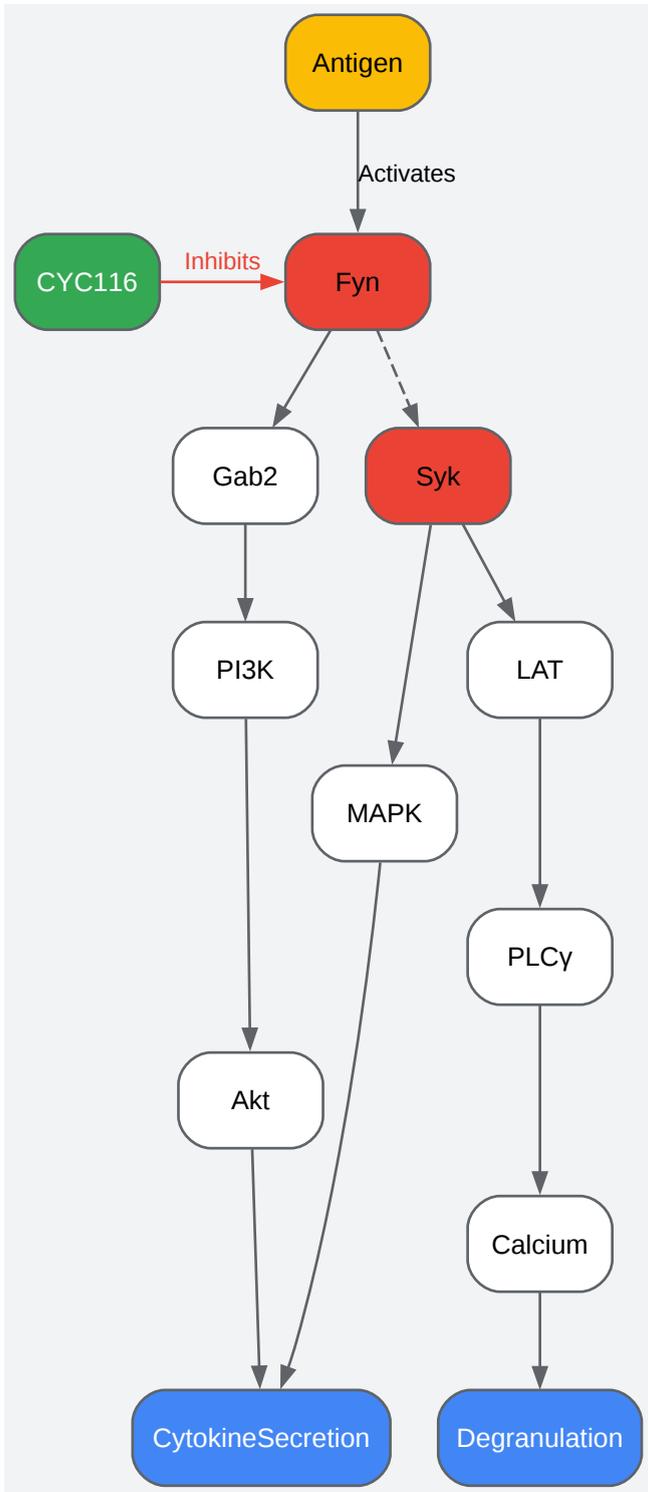
metabolites.

## Broader Context: Mechanism of Action of CYC116

To provide fuller context for your research, CYC116 is a potent small molecule inhibitor primarily developed as an anti-cancer agent. Its main known targets are [2]:

- **Aurora A kinase** (Ki = 8.0 nM)
- **Aurora B kinase** (Ki = 9.2 nM)
- **VEGFR2** (Ki = 44 nM)

More recent studies have revealed that it also has a potent **off-target effect** by inhibiting the **Fyn kinase** in mast cells. This inhibition suppresses the Syk-dependent signaling pathway, which explains its observed efficacy in mitigating allergic responses in laboratory models [3]. The diagram below illustrates this pathway.



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## References

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**Address:** Ontario, CA 91761, United States  
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